

4-(Hydroxymethyl)benzeneboronic acid

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Hydroxymethyl)benzeneboronic acid

Cat. No.: B1301990

[Get Quote](#)

Technical Overview of 4-(Hydroxymethyl)benzeneboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **4-(Hydroxymethyl)benzeneboronic acid**, a versatile reagent in organic synthesis and medicinal chemistry.

Core Molecular Data

The fundamental molecular properties of **4-(Hydroxymethyl)benzeneboronic acid** are summarized below.

Property	Value
Molecular Formula	C ₇ H ₉ BO ₃ [1][2][3][4][5]
Molecular Weight	151.96 g/mol [1][2][3][6]
IUPAC Name	[4-(hydroxymethyl)phenyl]boronic acid[1][4][5]
CAS Number	59016-93-2[1][2][3][6]
Synonyms	4-(Hydroxymethyl)phenylboronic acid, (4-Boronophenyl)methanol[1][2][3][4]

Physicochemical Properties

Property	Value
Appearance	White powder[3]
Melting Point	251-256 °C[3][6][7][8][9]
Solubility	Soluble in Water (25 g/L)[9]

Applications and Reactivity

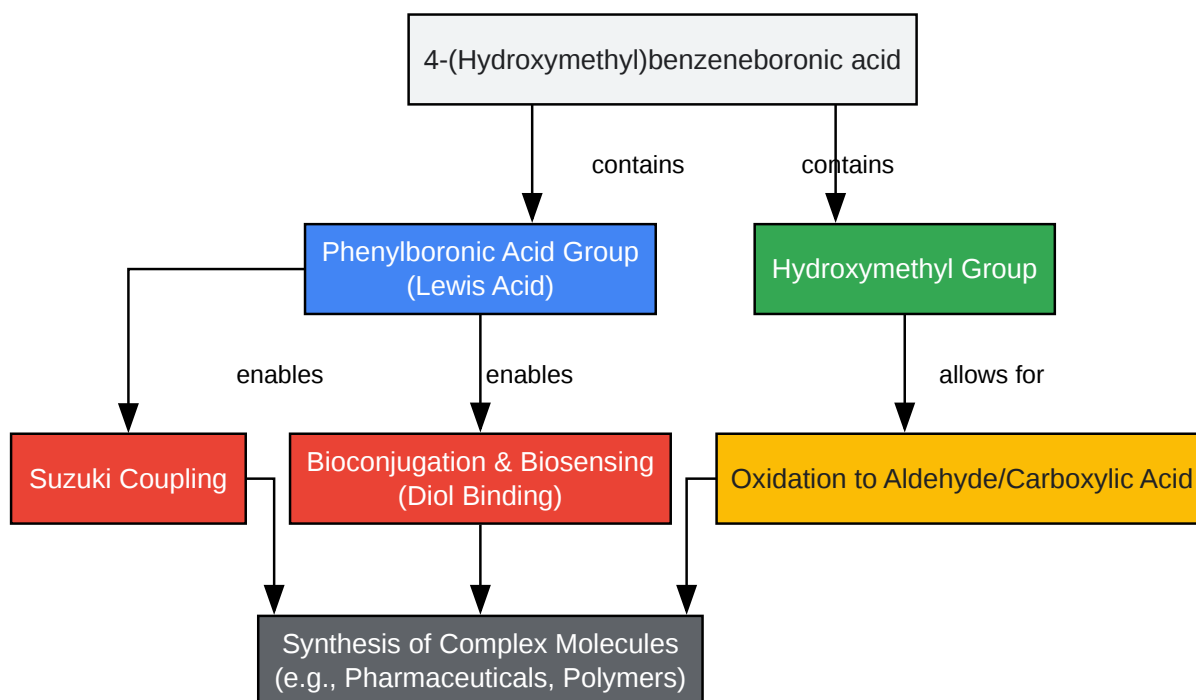
4-(Hydroxymethyl)benzeneboronic acid is a valuable building block in the synthesis of complex organic molecules. Its utility stems from the presence of two key functional groups: the phenylboronic acid and the hydroxymethyl group[2].

- **Drug Development:** It serves as a crucial intermediate in the synthesis of pharmaceuticals, including mTOR kinase inhibitors and HIV protease inhibitors with activity against resistant viruses[3][6][7]. Its ability to interact with biological targets makes it particularly useful in the development of anti-cancer agents[3].
- **Suzuki Coupling Reactions:** The phenylboronic acid moiety makes it a common reactant in Suzuki coupling reactions, a powerful method for forming carbon-carbon bonds[7].
- **Bioconjugation:** The compound is utilized to attach biomolecules, such as proteins, to other molecules or surfaces, which is beneficial for drug delivery systems[3].
- **Biosensing:** Its capacity for selective binding to specific biomolecules allows for its use in the development of innovative diagnostic tools and sensors[3].
- **Polymer Chemistry:** It is used in the synthesis of boron-containing polymers, which exhibit unique properties for materials science applications[3].

The hydroxymethyl group can be oxidized to form the corresponding aldehyde (4-formylphenylboronic acid) or further to a carboxylic acid (4-carboxyphenylboronic acid), expanding its synthetic versatility[2].

Logical Relationship of Functional Groups to Applications

The diagram below illustrates the relationship between the compound's functional groups and its primary applications.



[Click to download full resolution via product page](#)

Caption: Functional groups of the title compound and their resulting chemical applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(Hydroxymethyl)benzeneboronic acid | C₇H₉BO₃ | CID 2734706 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. 4-(Hydroxymethyl)benzeneboronic acid | 59016-93-2 | Benchchem [benchchem.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 4-(Hydroxymethyl)benzeneboronic acid, 98% | Fisher Scientific [fishersci.ca]
- 5. 4-(Hydroxymethyl)benzeneboronic acid, 98% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 6. 4-(Hydroxymethyl)phenylboronic acid = 95 59016-93-2 [sigmaaldrich.com]
- 7. 4-(Hydroxymethyl)phenylboronic acid | 59016-93-2 [chemicalbook.com]
- 8. [4-(Hydroxymethyl)phenyl]boronic acid | CAS#:59016-93-2 | Chemsrce [chemsrc.com]
- 9. buildingblock.bocsci.com [buildingblock.bocsci.com]
- To cite this document: BenchChem. [4-(Hydroxymethyl)benzeneboronic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1301990#4-hydroxymethyl-benzeneboronic-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com